

Hispidulin 7-Glucuronide: A Technical Review of Current Research

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Compound of Interest

Compound Name: *Hispidulin 7-glucuronide*

CAS No.: *31105-76-7*

Cat. No.: *B2836151*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Hispidulin 7-glucuronide, a flavonoid and a derivative of hispidulin, is a phenolic compound found in various medicinal plants, including those of the *Salvia* genus. While research into its aglycone, hispidulin, has revealed a wide spectrum of pharmacological activities, including anti-inflammatory, antioxidant, anticancer, and neuroprotective effects, scientific investigation specifically into **hispidulin 7-glucuronide** is still in its nascent stages. This technical guide provides a comprehensive review of the available literature on **hispidulin 7-glucuronide**, supplemented with in-depth data on hispidulin to infer its potential therapeutic applications. This document summarizes the known biological activities, outlines relevant experimental methodologies, and presents key data in a structured format to facilitate further research and development.

Introduction to Hispidulin 7-Glucuronide

Hispidulin 7-glucuronide (also known as 6-O-Methylscutellarin or Dinatin 7-glucuronide) is a flavonoid glycoside. Flavonoids are a class of polyphenolic compounds widely distributed in the

plant kingdom, known for their diverse biological activities. Glucuronidation is a major metabolic pathway for flavonoids in vivo, which can significantly impact their solubility, bioavailability, and pharmacological effects. The addition of a glucuronic acid moiety to hispidulin at the 7-position results in the formation of **hispidulin 7-glucuronide**.

Chemical Properties:

Property	Value
Chemical Formula	C ₂₂ H ₂₀ O ₁₂
Molecular Weight	476.39 g/mol
CAS Number	31105-76-7
Synonyms	6-O-Methylscutellarin, Dinatin 7-glucuronide

Biological Activities and Pharmacological Potential

Direct research on the biological activities of **hispidulin 7-glucuronide** is limited. However, preliminary information from commercial suppliers and related studies suggests potential antioxidant and anti-inflammatory properties.

Anti-Inflammatory Activity

Hispidulin 7-glucuronide is reported to possess potential anti-inflammatory activity through the inhibition of interleukin-6 (IL-6) release. IL-6 is a pleiotropic cytokine with a central role in inflammation and is implicated in a variety of inflammatory diseases. The inhibition of IL-6 production is a key target for anti-inflammatory drug development.

Antioxidant Activity

As a phenolic compound, **hispidulin 7-glucuronide** is suggested to exhibit antioxidant activity. [1][2] Antioxidants can neutralize harmful free radicals, thereby protecting cells from oxidative stress, which is a contributing factor to numerous chronic diseases.

In-depth Review of Hispidulin (Aglycone) Research

To understand the potential of **hispidulin 7-glucuronide**, it is crucial to review the extensive research on its aglycone, hispidulin. It is important to note that the biological activities of the glucuronide form may differ from the aglycone due to altered pharmacokinetic and pharmacodynamic properties.

Anticancer Activity

Hispidulin has demonstrated significant anticancer effects in various cancer cell lines and animal models.^[3] Its mechanisms of action include the induction of apoptosis, cell cycle arrest, and inhibition of angiogenesis and metastasis.^[3]

Quantitative Data on Hispidulin's Anticancer Activity:

Cancer Type	Cell Line	IC ₅₀ (μM)	Observed Effects
Pancreatic Cancer	HUVECs	20	Inhibition of angiogenesis
Glioblastoma	-	-	Enhanced anti-tumor activity of Temozolomide
Ovarian Cancer	-	-	Potentiation of TRAIL-induced apoptosis
Non-Small-Cell Lung Cancer	NCI-H460, A549	-	Induction of ER stress-mediated apoptosis

Neuroprotective and Antiepileptic Activity

Hispidulin has been shown to possess neuroprotective properties and an antiepileptic profile.^[3] It can penetrate the blood-brain barrier and acts as a ligand for the benzodiazepine (BZD) site of the GABAA receptor.^[4]

Anti-inflammatory and Antioxidant Activities

Hispidulin exhibits potent anti-inflammatory and antioxidant activities. It can inhibit the production of pro-inflammatory mediators and scavenge free radicals.^[3]

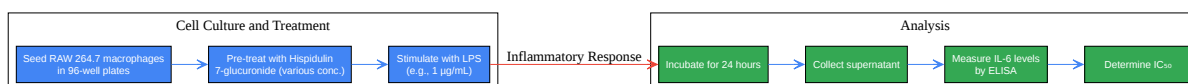
Experimental Protocols

Detailed experimental protocols for **hispidulin 7-glucuronide** are not readily available in the published literature. Therefore, this section provides generalized methodologies for key experiments that would be relevant for its investigation, based on standard practices for flavonoids.

In Vitro IL-6 Inhibition Assay

This protocol describes a general method to assess the anti-inflammatory activity of **hispidulin 7-glucuronide** by measuring its effect on IL-6 production in lipopolysaccharide (LPS)-stimulated macrophages.

Workflow for IL-6 Inhibition Assay:



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Caption: Workflow for determining the in vitro IL-6 inhibitory activity.

Methodology:

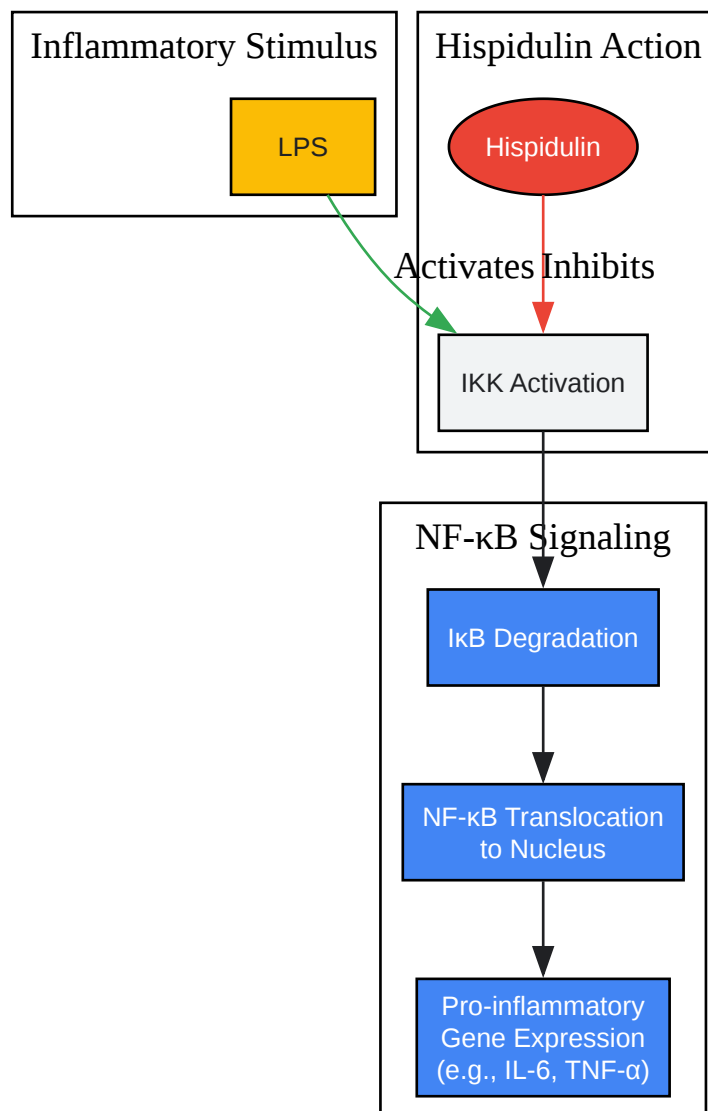
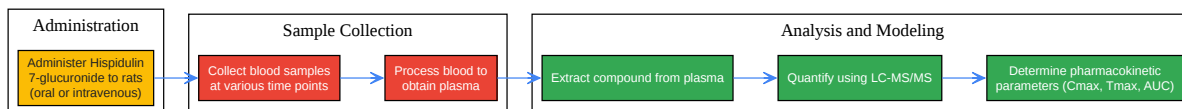
- **Cell Culture:** Murine macrophage cell line RAW 264.7 is cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- **Cell Seeding:** Cells are seeded into 96-well plates at a density of 1×10^5 cells/well and allowed to adhere overnight.
- **Treatment:** The culture medium is replaced with fresh medium containing various concentrations of **hispidulin 7-glucuronide**. The cells are pre-incubated for 1-2 hours.

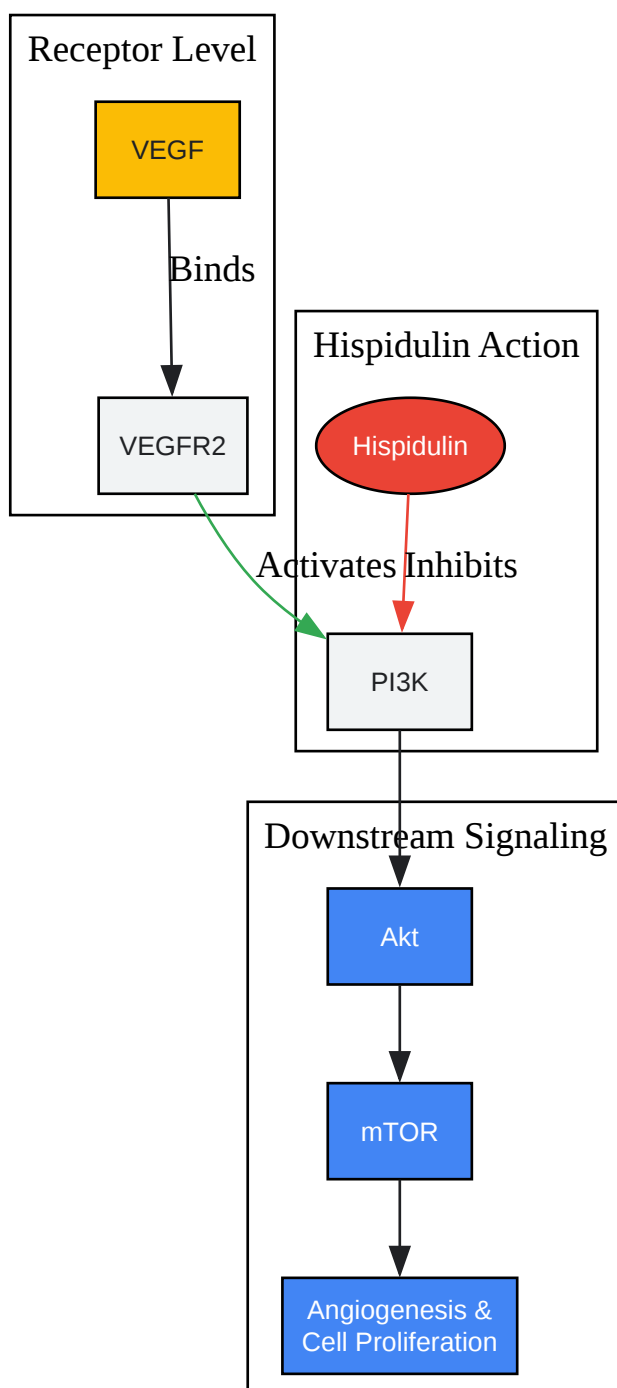
- **Stimulation:** Lipopolysaccharide (LPS) is added to the wells to a final concentration of 1 µg/mL to induce an inflammatory response. A vehicle control group (without LPS and test compound) and a positive control group (with LPS and without test compound) are included.
- **Incubation:** The plates are incubated for 24 hours.
- **ELISA:** The cell culture supernatant is collected, and the concentration of IL-6 is quantified using a commercially available ELISA kit, following the manufacturer's instructions.
- **Data Analysis:** The percentage of IL-6 inhibition is calculated relative to the LPS-stimulated control. The IC₅₀ value (the concentration of the compound that inhibits 50% of IL-6 production) is determined by non-linear regression analysis.

Pharmacokinetic Study in Rodents

This generalized protocol outlines an approach for determining the pharmacokinetic parameters of **hispidulin 7-glucuronide** in rats.

Workflow for Pharmacokinetic Study:





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